

safety and handling of 2,4-Dichloro-5-fluorobenzoic acid

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Compound of Interest

Compound Name: 2,4-Dichloro-5-fluorobenzoic acid

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An In-Depth Technical Guide to the Safe Handling of 2,4-Dichloro-5-fluorobenzoic Acid

For the attention of researchers, scientists, and drug development professionals, this document provides a comprehensive technical guide on the safe handling, storage, and emergency procedures for **2,4-Dichloro-5-fluorobenzoic acid**. As a crucial intermediate in the synthesis of pharmaceuticals and agrochemicals, particularly in the development of potent antibacterial agents like Ciprofloxacin, a thorough understanding of its properties and associated hazards is paramount for ensuring laboratory safety and experimental integrity.^{[1][2][3][4]}

Compound Identification and Properties

A foundational understanding of the chemical and physical properties of a substance is the first step in safe handling. **2,4-Dichloro-5-fluorobenzoic acid** is a halogenated aromatic carboxylic acid with a specific substitution pattern that makes it a valuable synthetic building block.^{[1][2]}

Table 1: Chemical Identifiers and Properties

Property	Value	Source(s)
Chemical Name	2,4-Dichloro-5-fluorobenzoic acid	[5] [6] [7]
CAS Number	86522-89-6	[1] [6] [7] [8] [9]
Molecular Formula	C ₇ H ₃ Cl ₂ FO ₂	[1] [5] [6] [7] [9]
Molecular Weight	209.00 g/mol	[1] [5] [7] [9]
Appearance	White to light yellow crystalline powder	[1] [5]
Melting Point	144-146 °C	[1] [5] [6] [9]
Boiling Point	311.7 °C at 760 mmHg	[5]

| Density | 1.606 g/cm³ | [\[5\]](#) |

Hazard Identification and GHS Classification

According to the Globally Harmonized System (GHS), **2,4-Dichloro-5-fluorobenzoic acid** is classified as a hazardous substance. The primary risks are associated with irritation to the skin, eyes, and respiratory system.[\[7\]](#)[\[10\]](#) Understanding these hazards is critical for selecting appropriate personal protective equipment and implementing safe handling protocols.

Table 2: GHS Hazard Information

Classification	Code	Phrase	Source(s)
Signal Word	-	Warning	[7] [11]
Pictogram		Irritant	[7] [11]
Hazard Statements	H315	Causes skin irritation	[7] [10] [11]
	H319	Causes serious eye irritation	[7] [10] [11]

| | H335 | May cause respiratory irritation | [\[7\]](#)[\[10\]](#) |

Engineering Controls and Personal Protective Equipment (PPE)

The principle of controlling exposure follows the hierarchy of controls, prioritizing engineering solutions over personal protective equipment.

Engineering Controls:

- Ventilation: All handling of **2,4-Dichloro-5-fluorobenzoic acid** powder should be conducted in a well-ventilated area.[8][10] A certified chemical fume hood is mandatory when weighing, transferring, or performing reactions that could generate dust or aerosols.[12] The goal is to prevent concentration in hollows and sumps and to keep airborne concentrations below exposure limits.[8]

Personal Protective Equipment (PPE): PPE is the last line of defense. The choice of PPE must be based on a thorough risk assessment of the specific procedures being performed.

Table 3: Recommended Personal Protective Equipment

Protection Type	Specification	Rationale and Best Practices
Eye and Face Protection	Chemical safety goggles or safety glasses with side shields (EN166 compliant). A face shield may be required for splash hazards.	Protects against dust particles and splashes, which can cause serious eye irritation.[10][13][14]
Skin Protection	Nitrile gloves for incidental contact. Neoprene or rubber gloves for prolonged handling or immersion. A lab coat is mandatory.	Prevents skin irritation.[7][10] Gloves should be inspected before use and washed before removal.[14][15] Never wear gloves outside the lab area to prevent cross-contamination. [15]

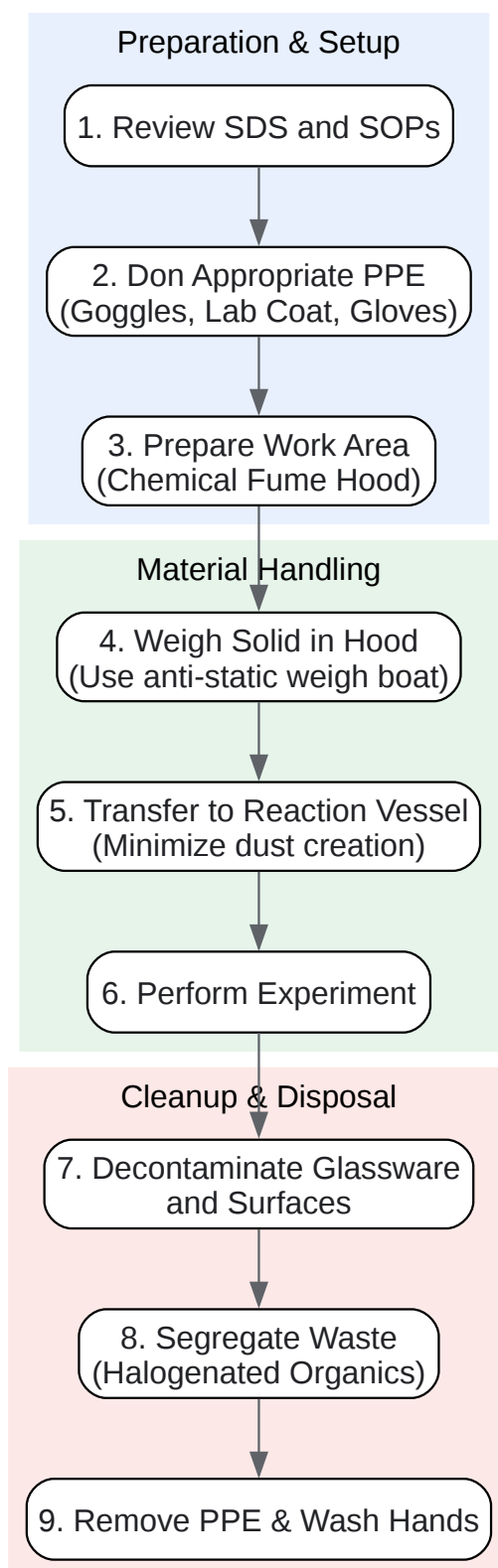
| Respiratory Protection | Not typically required if work is performed in a fume hood. If dust is generated outside of a hood, a NIOSH-approved P2 filter respirator is recommended. | Protects against respiratory tract irritation from inhaled dust.^[7]^[10] |

Safe Handling and Storage Protocols

Adherence to standardized protocols minimizes the risk of exposure and accidents.

Experimental Workflow for Safe Handling

The following diagram outlines the critical steps for handling the compound from receipt to disposal.



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Caption: Standard workflow for handling **2,4-Dichloro-5-fluorobenzoic acid**.

Step-by-Step Handling Protocol

- **Avoid Contact:** Prevent all personal contact, including the inhalation of dust.[\[8\]](#) Do not get the substance in eyes, on skin, or on clothing.[\[10\]](#)
- **Use Designated Areas:** Conduct all operations within a chemical fume hood to minimize respiratory exposure.[\[12\]](#)
- **Prevent Dust Formation:** Handle the solid carefully. Avoid actions that generate dust, such as vigorous scraping or rapid pouring.[\[10\]](#)
- **Hygiene Practices:** Wash hands and any exposed skin thoroughly with soap and water after handling.[\[8\]](#)[\[10\]](#)[\[14\]](#) Do not eat, drink, or smoke in the laboratory.[\[8\]](#)[\[14\]](#)
- **Clothing:** Contaminated work clothes should be laundered separately before reuse.[\[8\]](#)

Storage Requirements

Proper storage is crucial for maintaining chemical stability and preventing accidental release.

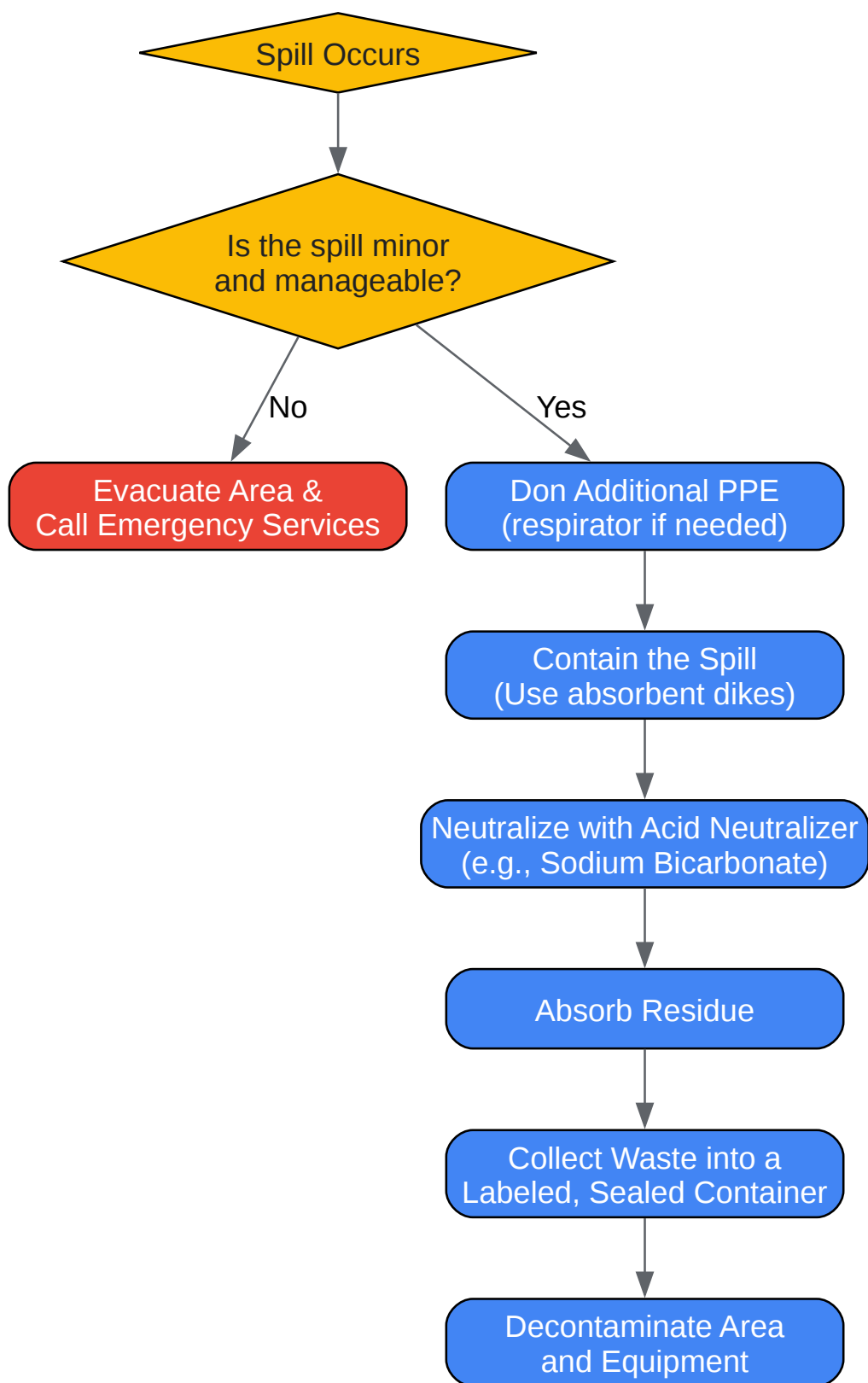
- **Container:** Keep containers tightly closed in a dry, cool, and well-ventilated place.[\[8\]](#)[\[10\]](#)[\[13\]](#)
- **Conditions:** Store at room temperature, sealed from moisture.[\[5\]](#)
- **Compatibility:** Store away from strong oxidizing agents and strong bases.[\[16\]](#) Do not store with flammable liquids or reducing agents.[\[17\]](#) Acid storage cabinets should be made of acid-resistant materials like polypropylene, not wood or unlined metal which can corrode.[\[17\]](#)

Emergency and First Aid Procedures

A prepared response is essential in the event of an accidental spill or exposure.

Spill Response

The appropriate response depends on the size of the spill. For any major spill, or if you feel unsafe, evacuate the area and contact emergency services.[\[18\]](#)



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Caption: Decision tree for responding to a chemical spill.

Protocol for a Minor Spill:

- Alert Personnel: Inform others in the immediate area.[\[19\]](#)
- Containment: Control the spread of the spill by creating a barrier with absorbent pads or other suitable material.[\[19\]](#)[\[20\]](#)
- Neutralization: For an acid spill, carefully sprinkle an acid neutralizer like sodium bicarbonate or soda ash over the affected area.[\[18\]](#)[\[20\]](#)[\[21\]](#) Avoid breathing the dust from the neutralizer.[\[18\]](#)
- Absorption: Once neutralized, absorb the residue with an inert material such as vermiculite or cat litter.[\[18\]](#)[\[19\]](#)
- Collection: Sweep or scoop the absorbed material and neutralizer into a suitable, labeled container for hazardous waste.[\[10\]](#)[\[20\]](#)[\[22\]](#) Double-bagging is recommended.[\[20\]](#)
- Decontamination: Clean the spill area and any affected equipment with soap and water.[\[19\]](#)[\[21\]](#)

First Aid Measures

Immediate and correct first aid can significantly reduce the severity of an injury.

- Eye Contact: Immediately rinse cautiously with plenty of water for at least 15 minutes, also under the eyelids.[\[10\]](#)[\[16\]](#)[\[21\]](#) Remove contact lenses if present and easy to do.[\[10\]](#)[\[16\]](#) Seek immediate medical attention.[\[10\]](#)
- Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes.[\[10\]](#)[\[11\]](#)[\[16\]](#) If skin irritation occurs or persists, get medical advice.[\[10\]](#) Remove contaminated clothing and wash it before reuse.[\[10\]](#)
- Inhalation: If dust is inhaled, remove the victim to fresh air and keep them at rest in a position comfortable for breathing.[\[10\]](#)[\[16\]](#) Call a poison center or doctor if you feel unwell.[\[10\]](#)
- Ingestion: Clean the mouth with water and drink plenty of water afterward.[\[10\]](#) Do not induce vomiting. Seek medical attention if symptoms occur.[\[10\]](#)

Waste Disposal

Chemical waste must be managed responsibly to protect personnel and the environment.

- Classification: As a halogenated organic compound, **2,4-Dichloro-5-fluorobenzoic acid** waste must be classified as hazardous.[10][12]
- Segregation: Do not mix with other waste streams. Specifically, keep halogenated organic waste separate from non-halogenated solvent waste.[12][17]
- Containers: Deposit all waste, including contaminated cleanup materials, into appropriately labeled, chemically compatible, and sealed containers.[14][22]
- Disposal: Arrange for disposal through a licensed hazardous waste management company, following all institutional, local, and national regulations.[10][12][22] Never discharge this chemical to the sewer.[14]

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